Application Note: High-Purity Extraction of Aconitic Acid from Sugarcane Molasses

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Compound of Interest

Compound Name:	*(Z)-Aconitic acid*
Cat. No.:	*B15073979*

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Introduction

Aconitic acid (propene-1,2,3-tricarboxylic acid) is the most abundant organic acid in sugarcane (Saccharum officinarum L.) and its processing byproducts.[1][2] It exists primarily as the more stable trans-isomer (TAA).[3] Sugarcane molasses, a residual syrup from sugar refining, is a particularly rich and inexpensive source, with aconitic acid concentrations reaching as high as 3-7%.[1][3] Due to its potential as a bio-based platform chemical for producing plasticizers, cross-linkers, and biodegradable polyesters, efficient extraction and purification methods are of significant interest to researchers and the chemical industry.[1][3] This document provides detailed protocols for the extraction of high-purity aconitic acid from sugarcane molasses, focusing on liquid-liquid extraction and ion-exchange chromatography methods.

Data Summary: Comparison of Extraction Methodologies

The selection of an extraction method depends on the desired balance between yield and purity.[1] Liquid-liquid extraction with ethyl acetate is notable for achieving very high purity, while other solvents may offer higher yields at the cost of purity.

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Method	Source Material	Key Parameters	Recovery / Yield	Final Purity	Reference
Liquid-Liquid Extraction	Sugarcane Molasses	Solvent: Ethyl Acetate; Temp: 40°C; Time: 6h; pH: 2.0	65%	95%	[3]
Liquid-Liquid Extraction	Sugarcane Molasses	Solvent: Ethyl Acetate	Up to 69%	99.9%	[1][4]
Liquid-Liquid Extraction	Sugarcane Stillage	Solvent: Butanol; pH: 2.0; Organic/Aqueous Ratio: 3.5	92%	32%	[5]
Precipitation	Molasses Eluate	Reagent: Calcium Chloride; pH: 7.0; Temp: 90°C	92%	Not Specified	[6]
Ion Exchange	Sugarcane Juice	Anion exchange resin eluted with mineral acid	Increased Yields (Specific % not given)	Not Specified	[7]

Experimental Workflow: Liquid-Liquid Extraction

The following diagram illustrates the general workflow for extracting aconitic acid from sugarcane molasses using a solvent-based method.

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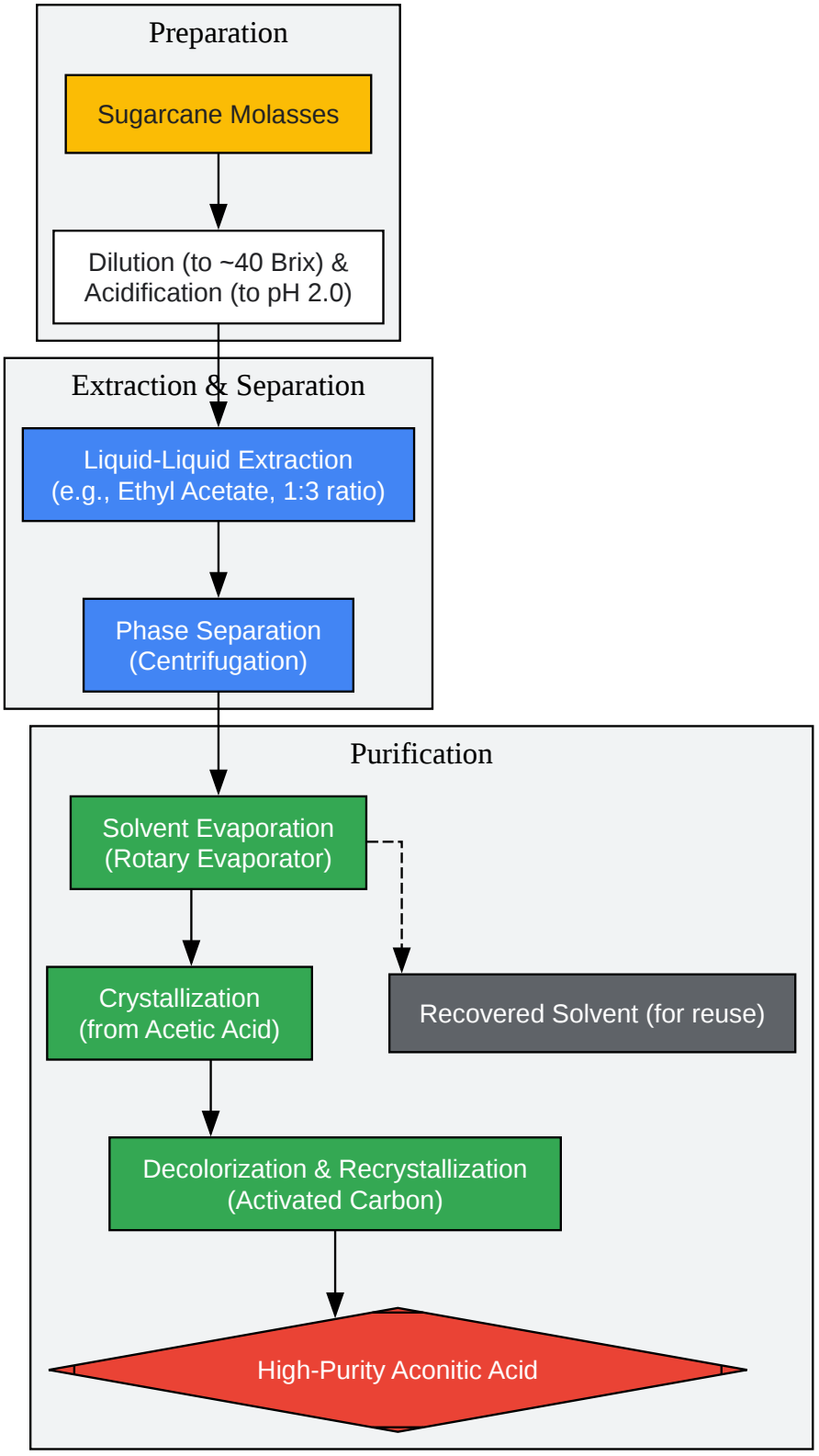

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